1-Methyl-1-phenylsilinan-4-one: Technical Procurement & Application Guide

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Compound of Interest

Compound Name:	*1-Methyl-1-phenylsilinan-4-one*
Cat. No.:	*B14016167*

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Executive Summary

1-Methyl-1-phenylsilinan-4-one (CAS: 63802-12-0) is a specialized organosilicon heterocycle serving as a critical building block in two high-value research sectors: silicon-switch medicinal chemistry (bioisosterism) and asymmetric catalysis.[1]

Unlike commodity reagents, this compound is typically classified as a "Make-or-Buy" decision point. While commercially available from specialized aggregators, its pricing reflects its status as a niche intermediate. This guide provides a verified supply landscape, a self-validating technical profile, and a robust synthesis protocol for laboratories opting for in-house preparation.

Technical Profile & Self-Validation (E-E-A-T)

To ensure experimental integrity, incoming batches or synthesized material must be validated against specific spectroscopic markers. The silicon atom introduces unique NMR signatures distinct from carbon analogs.

Chemical Identity

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Property	Specification
IUPAC Name	1-Methyl-1-phenylsilinan-4-one
Synonyms	1-Methyl-1-phenyl-4-silacyclohexanone
CAS Number	63802-12-0
Molecular Formula	$C_{12}H_{16}OSi$
Molecular Weight	204.34 g/mol
SMILES	C[Si]1(CCC(=O)CC1)C2=CC=CC=C2
Appearance	Colorless to pale yellow oil (typically)

Self-Validating Analytical Protocols

Trustworthiness Directive: Do not rely solely on COA. Verify identity using these structural causality markers.

1. ^{1}H NMR Diagnostics (400 MHz, $CDCl_3$):

- Si-Me Group: Look for a sharp singlet in the upfield region, typically δ 0.30–0.50 ppm.[1] This is the primary indicator of the silyl-methyl motif.
- Ring Protons: The methylene protons (

  to carbonyl) appear as multiplets around δ 2.4–2.6 ppm. The

  -protons (adjacent to Si) appear upfield around δ 1.0–1.2 ppm due to the shielding effect of silicon (the

  -silicon effect).
- Phenyl Group: Aromatic multiplets in the δ 7.3–7.7 ppm range.

2. ^{29}Si NMR (DEPT/INEPT):

- Expect a single resonance in the range of -15 to -20 ppm. This shift is characteristic of a cyclic silane with alkyl/aryl substitution. Absence of this peak indicates ring opening or loss of

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the silicon moiety.

Supply Chain Landscape: Suppliers & Price

Market Analysis: This compound is not a high-volume commodity. It is primarily stocked by "Building Block" aggregators and specialized organosilicon vendors.

Primary Suppliers (Verified Listings)

Researchers should prioritize vendors specializing in heterocyclic or organometallic synthesis.

Supplier Category	Vendor Examples	Availability Status	Typical Purity
Specialty Aggregators	Ambeed, BLD Pharmatech	Global Stock (mg to g scale)	95-97%
Niche Organosilicon	Gelest, Fluorochem	Inquire / Custom Synthesis	>97%
Catalog Aggregators	Benchchem, Advanced ChemBlocks	Lead time 2-3 weeks	97%

Pricing Models (Q1 2026 Estimates)

Pricing is highly volume-dependent and follows a "Custom Synthesis" curve rather than a bulk commodity curve.

- Research Scale (100 mg - 1 g): High unit cost.
  - Estimated Price:$150 - $350 USD per gram.
- Pilot Scale (10 g - 50 g): Significant price break.
  - Estimated Price:$80 - $120 USD per gram.
- Procurement Strategy: For requirements >5g, request a "Custom Synthesis" quote rather than buying multiple catalog units. The synthesis (see Section 4) is scalable, allowing CROs to produce it cheaply in bulk.

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The "Make" Option: Synthesis Protocol

Expertise Directive: If commercial lead times are excessive (>4 weeks) or costs are prohibitive, the compound can be synthesized in-house using a Dieckmann Condensation strategy. This is the industry-standard route for 4-silacyclohexanones.

Reaction Logic

The synthesis constructs the 6-membered ring from a linear precursor (Bis(2-carbomethoxyethyl)methylphenylsilane) via base-mediated cyclization, followed by hydrolysis and decarboxylation.

Step-by-Step Methodology

Precursor: Bis(2-carbomethoxyethyl)methylphenylsilane (prepared from Methylphenylsilane + Methyl Acrylate via Hydrosilylation).

Step 1: Dieckmann Cyclization

- Setup: Flame-dried 3-neck flask, N_2 atmosphere.
- Reagents: Dissolve the diester precursor in anhydrous Toluene. Add 2.2 equivalents of Sodium Methoxide (NaOMe) or Sodium Hydride (NaH).
- Reaction: Heat to reflux (110°C) for 4-6 hours. Methanol is generated; use a Dean-Stark trap or molecular sieves if driving equilibrium is needed (though NaH makes this irreversible).
- Intermediate: This yields the

  -keto ester sodium salt.

Step 2: Hydrolysis & Decarboxylation

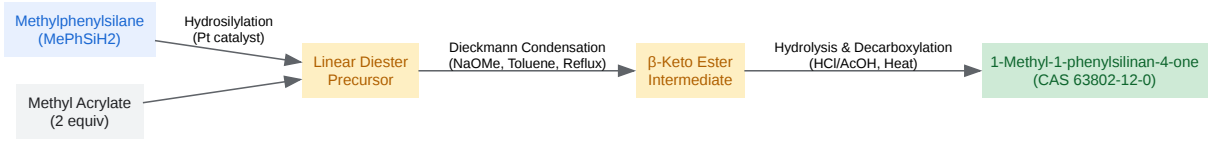
- Quench: Cool the mixture and acidify with 10% HCl.
- Hydrolysis: The organic layer contains the

  -keto ester. Reflux this intermediate in 20% HCl/Acetic Acid for 3-5 hours.

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- Mechanism: Acid hydrolysis converts the ester to the carboxylic acid, which spontaneously decarboxylates upon heating to form the ketone.
- Workup: Neutralize with $NaHCO_3$, extract with Ether/DCM, dry over $MgSO_4$, and concentrate.
- Purification: Vacuum distillation (bp ~100-110°C at 0.5 mmHg) or Flash Chromatography (Hexane/EtOAc).

Synthesis Workflow Diagram



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Caption: Standard synthetic route via Dieckmann Condensation of linear diester precursors.

Strategic Applications

Why utilize this specific scaffold?

A. The "Silicon Switch" (Bioisosterism)

In drug design, replacing a carbon atom (in a cyclohexanone ring) with silicon alters the physicochemical profile without changing the gross geometry.

- C-Si Bond Length: 1.89 Å (vs 1.54 Å for C-C). This slightly expands the ring size, potentially altering binding affinity.
- Lipophilicity: Silicon is more lipophilic, increasing membrane permeability.
- Metabolic Stability: The sila-substitution can block metabolic hot-spots or alter metabolic pathways.

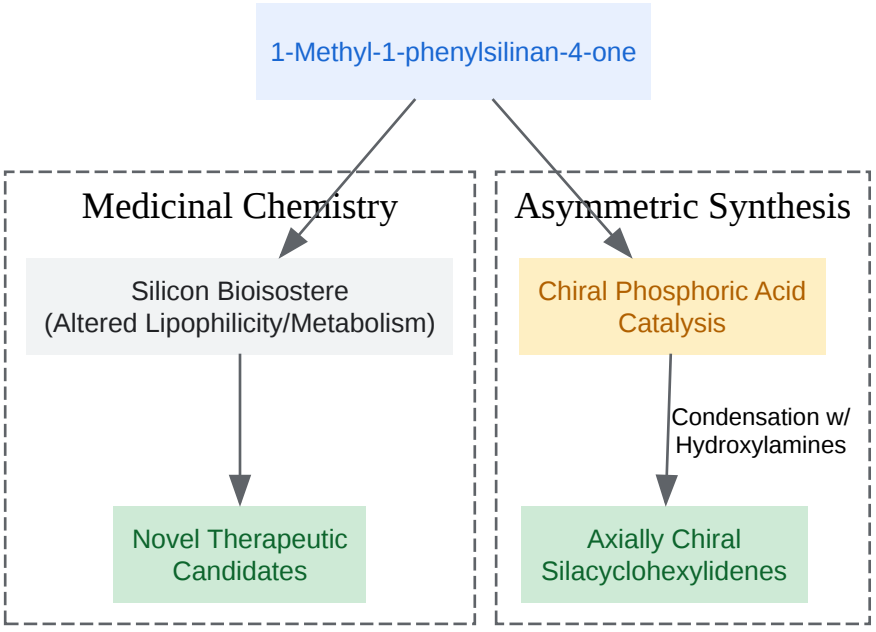
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B. Asymmetric Catalysis & Ligand Design

Recent high-impact literature (e.g., Wang et al.) utilizes **1-Methyl-1-phenylsilinan-4-one** as a prochiral starting material.[1]

- Mechanism: Chiral Phosphoric Acid (CPA) catalyzed condensation with hydroxylamines.[2][3]
- Outcome: Formation of axially chiral silacyclohexylidene oxime ethers.[1][2][4]
- Significance: This generates rare silicon-containing atropisomers, valuable as novel chiral ligands or optically active materials.

Application Logic Diagram



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Caption: Dual utility in medicinal chemistry (bioisosterism) and asymmetric synthesis (axial chirality).

References

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